

# Comparing the in vitro and in vivo effects of Fosigotifator

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fosigotifator*

Cat. No.: *B12388650*

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## In Vitro Effects: Inhibition of Macrophage Inflammation

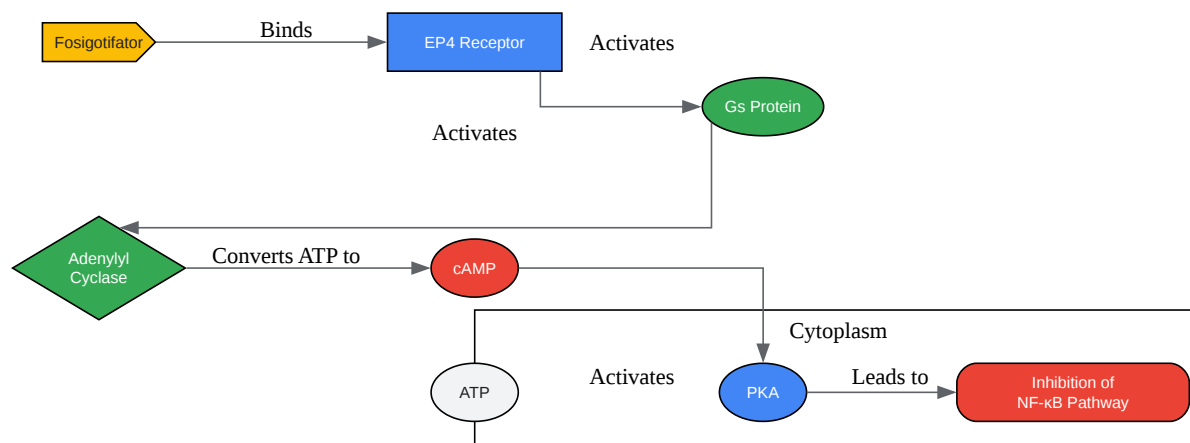
**Fosigotifator** has demonstrated significant anti-inflammatory properties in vitro by suppressing the activation of macrophages, which are central to the inflammatory cascade in diseases like atherosclerosis. The primary mechanism involves the activation of the EP4 receptor, leading to an increase in intracellular cyclic AMP (cAMP) levels, which in turn inhibits pro-inflammatory signaling pathways.

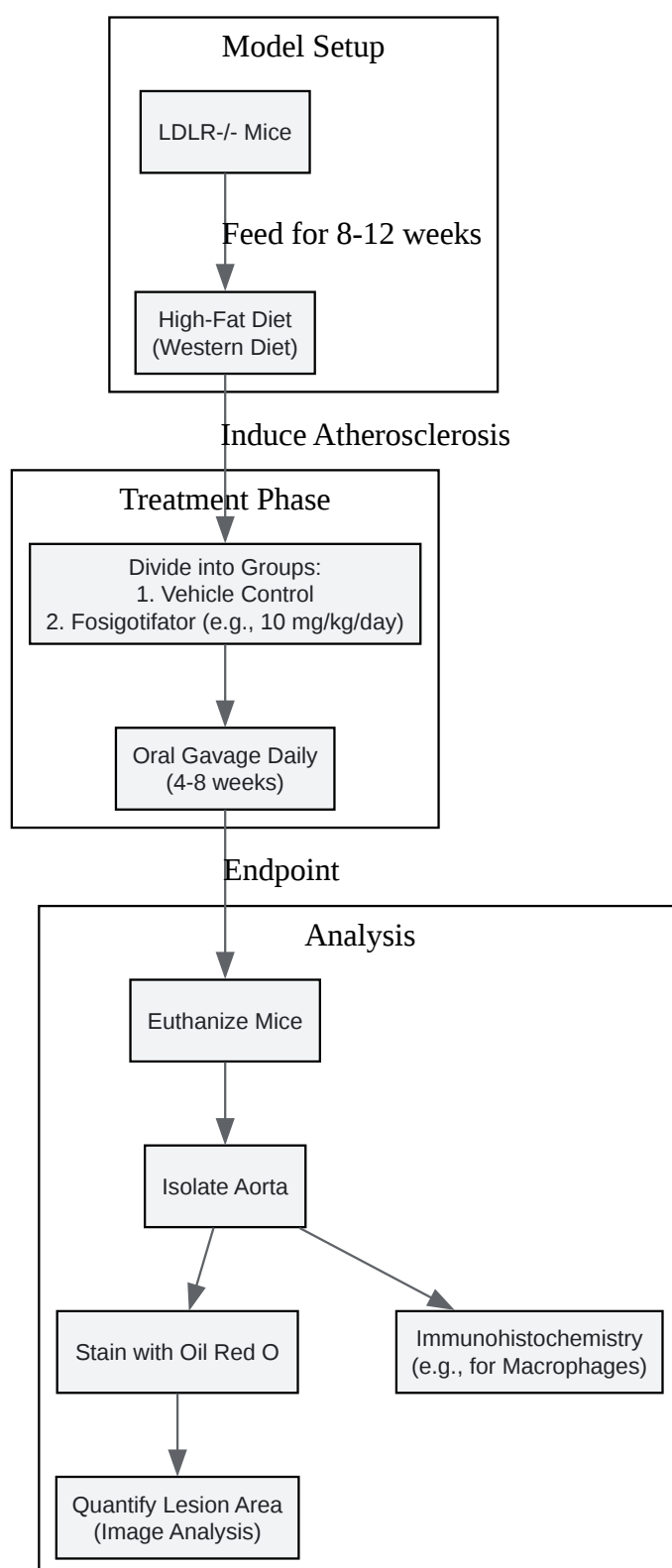
## Quantitative Data: In Vitro Efficacy

Parameter	Fosigotifator (BGC20-1531)	Description
EP4 Receptor Binding Affinity (K <sub>i</sub> )	1.1 nM	Measures the concentration required to occupy 50% of EP4 receptors in competitive binding assays.
cAMP Accumulation (EC <sub>50</sub> )	0.3 nM	Concentration for 50% of maximal stimulation of cAMP production in cells expressing the EP4 receptor.
Inhibition of MCP-1 Secretion	~70% at 100 nM	Reduction of monocyte chemoattractant protein-1 (MCP-1) secretion from moxLDL-stimulated macrophages.
Inhibition of IL-6 Secretion	~60% at 100 nM	Reduction of interleukin-6 (IL-6) secretion from moxLDL-stimulated macrophages.

## Signaling Pathway of Fosigotifator

The diagram below illustrates the signaling cascade initiated by **Fosigotifator** binding to the EP4 receptor on a macrophage.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)